

A Technical Guide to the Safe Handling of Lactose Octaacetate

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Compound of Interest

Compound Name: *Lactose octaacetate*

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This document provides a comprehensive overview of the safety and handling precautions for **lactose octaacetate**. The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this compound, minimizing the risk of exposure and ensuring a safe working environment.

Chemical and Physical Properties

Lactose octaacetate is a derivative of lactose, where the hydroxyl groups have been acetylated.^[1] This modification alters its physical and chemical properties, rendering it less soluble in water and more soluble in organic solvents.^[1]

Property	Value	Reference
CAS Number	6291-42-5	[2][3]
Molecular Formula	C28H38O19	[3][4]
Molecular Weight	678.59 g/mol	[5][6]
Appearance	White to off-white solid/crystalline powder	[1][7]
Melting Point	75-78 °C	[6]
Solubility	Soluble in organic solvents like chloroform and acetone; less soluble in water.	[1]
Storage Temperature	2-8°C	[5][6]

Toxicological Data

The toxicological properties of **lactose octaacetate** have not been fully investigated.[8] However, some studies indicate it has low cytotoxicity to MDBK, Hep-2, and MDCK cells.[9][10] In the absence of specific data for **lactose octaacetate**, information for the structurally similar compound, sucrose octaacetate, can provide a conservative estimate of its potential toxicity.

Toxicity Data for Sucrose Octaacetate			
	Value	Species	Reference
Acute Oral LD50	> 5000 mg/kg	Rat	[11]
Acute Dermal LD50	> 5000 mg/kg	Rabbit	[11]
Acute Oral LD50	1600 mg/kg	Mouse	[11]
Skin Irritation/Sensitization	2% solution showed no irritation or sensitization	Human	[11]

Experimental Protocols for Safety Assessment

Standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed to assess the safety of chemical substances. The following are brief descriptions of key experimental protocols relevant to the safety assessment of a compound like **lactose octaacetate**.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is designed to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure with a limited number of animals is used to classify a substance into a defined toxicity class.
- Animal Model: Typically, rodents (e.g., rats) of a single sex are used.
- Procedure:
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
 - A small group of animals (typically 3) is dosed with the starting concentration.
 - The outcome (mortality or survival) determines the next step:
 - If mortality is observed, the next lower dose is used for the next group.
 - If no mortality is observed, a higher dose is used.
- Observation: Animals are observed for signs of toxicity and mortality for a defined period, typically 14 days.[\[12\]](#)
- Endpoint: The LD50 is estimated based on the dose at which mortality is observed.[\[2\]](#)

Skin Irritation/Corrosion - OECD Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test)

Method)

This in vitro method is used to assess the skin irritation potential of a substance.[13]

- Principle: The test substance is applied to a reconstructed human epidermis (RhE) model, which mimics the properties of human skin.[7][14]
- Procedure:
 - The test substance is applied topically to the RhE tissue.[14]
 - After a defined exposure period, the substance is removed by washing.[14]
 - The tissue is incubated for a post-exposure period.[14]
- Endpoint: Cell viability is determined using a cell viability assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates that the substance is an irritant. [13][14]

Hazard Identification and Handling Precautions

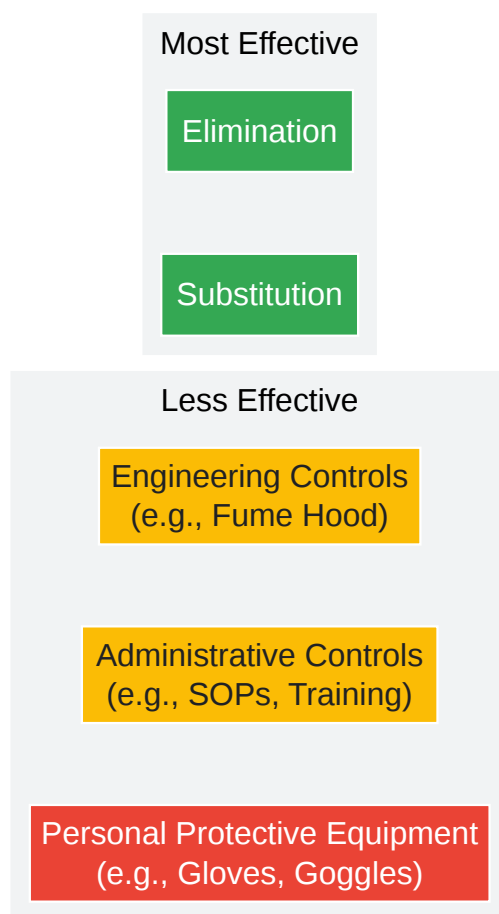
While **lactose octaacetate** is not classified as a hazardous substance according to several safety data sheets, it is crucial to handle it with care in a laboratory setting.[15][16]

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **lactose octaacetate**:

- Eye Protection: Tightly fitting safety goggles or glasses with side-shields.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly after handling.[2][16]
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.[15]
- Respiratory Protection: If handling large quantities or if dust is generated, a NIOSH-approved respirator may be necessary.[16]

Hierarchy of Controls for Minimizing Exposure



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Caption: Hierarchy of controls for chemical safety.

Safe Handling and Storage

- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid dust formation and inhalation.[2][16]
 - Avoid contact with skin and eyes.[2]
 - Use non-sparking tools to prevent ignition sources.[2]
- Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][16]
- Recommended storage temperature is between 2-8°C.[5][6]
- Store away from incompatible materials such as strong oxidizing agents.[8]

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a doctor if irritation persists.[2][4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.[2]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[2]

Fire-Fighting Measures

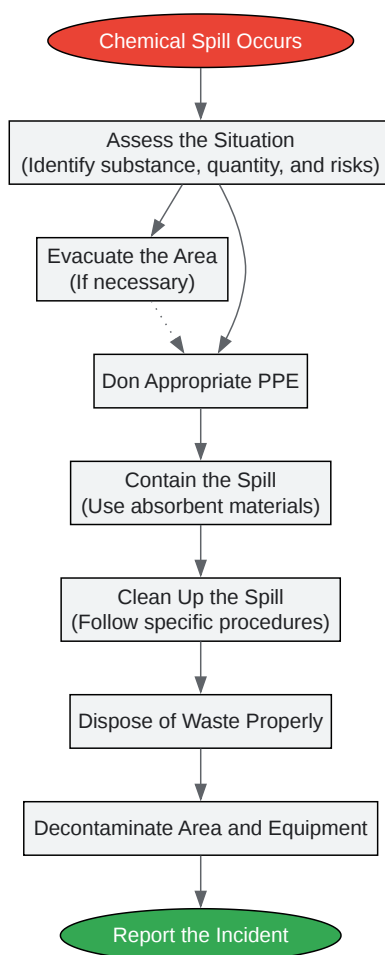
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2][16]
- Specific Hazards: Hazardous combustion products include carbon monoxide and carbon dioxide.[15]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][15]

Accidental Release Measures

- Personal Precautions:
 - Avoid dust formation.[2][16]

- Avoid breathing vapors, mist, or gas.[2]
- Ensure adequate ventilation.[2]
- Evacuate personnel to safe areas.[2]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[2]
 - Do not let the chemical enter drains.[2][16]
- Methods for Cleaning Up:
 - Sweep up and shovel into a suitable, closed container for disposal.[15][16]
 - Use spark-proof tools and explosion-proof equipment.[2]

Chemical Spill Response Workflow



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Caption: General workflow for responding to a chemical spill.

Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.[8]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Avoid dust formation and exposure to heat, flames, and sparks.[2][15]
- Incompatible Materials: Strong oxidizing agents.[8]

- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide and carbon dioxide.[15]

Disposal Considerations

Dispose of **lactose octaacetate** and its containers in accordance with local, regional, and national regulations. Do not discharge into the environment.[2]

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